

# Safety, handling, and toxicity information for 4-Phenylamino-benzonitrile

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## Compound of Interest

Compound Name: 4-Phenylamino-benzonitrile

Cat. No.: B1588435

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An In-depth Technical Guide to the Safety, Handling, and Toxicity of **4-Phenylamino-benzonitrile**

This guide provides comprehensive safety, handling, and toxicity information for **4-Phenylamino-benzonitrile** (CAS No. 36602-01-4), tailored for researchers, scientists, and professionals in drug development. The information is structured to deliver not just protocols, but the scientific rationale underpinning them, ensuring a culture of safety and informed risk assessment in the laboratory.

## Compound Identification and Physicochemical Properties

**4-Phenylamino-benzonitrile**, also known as 4-anilinobenzonitrile, is an organic compound that serves as a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structure, featuring a benzonitrile moiety substituted with a phenylamino group, allows for diverse chemical transformations.<sup>[1]</sup> Understanding its fundamental properties is the first step in safe handling.

Table 1: Compound Identification and Properties


Property	Value	Source(s)
IUPAC Name	<b>4-anilinobenzonitrile</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	4-Cyanodiphenylamine, N-Phenyl-4-cyanoaniline	<a href="#">[1]</a>
CAS Number	36602-01-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	194.23 g/mol	<a href="#">[2]</a>
Appearance	White to off-white solid/crystalline substance	<a href="#">[1]</a> <a href="#">[4]</a>

| Melting Point | 97-98 °C |[\[4\]](#) |

## Hazard Identification and GHS Classification

**4-Phenylamino-benzonitrile** is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity via oral and dermal routes, as well as significant irritation potential.[\[2\]](#) A thorough understanding of these hazards is critical for risk mitigation.

GHS Pictograms:

 alt text

Signal Word: Warning[\[2\]](#)

Table 2: Summary of GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

Source: European Chemicals Agency (ECHA) C&L Inventory.[\[2\]](#)

The causality behind these classifications lies in the compound's chemical nature. The nitrile group can be metabolized to release cyanide, a known systemic toxin, although the rate and extent for this specific molecule are not well-documented. The aromatic amine structure is often associated with skin sensitization.

## Toxicological Profile: Understanding the Risks

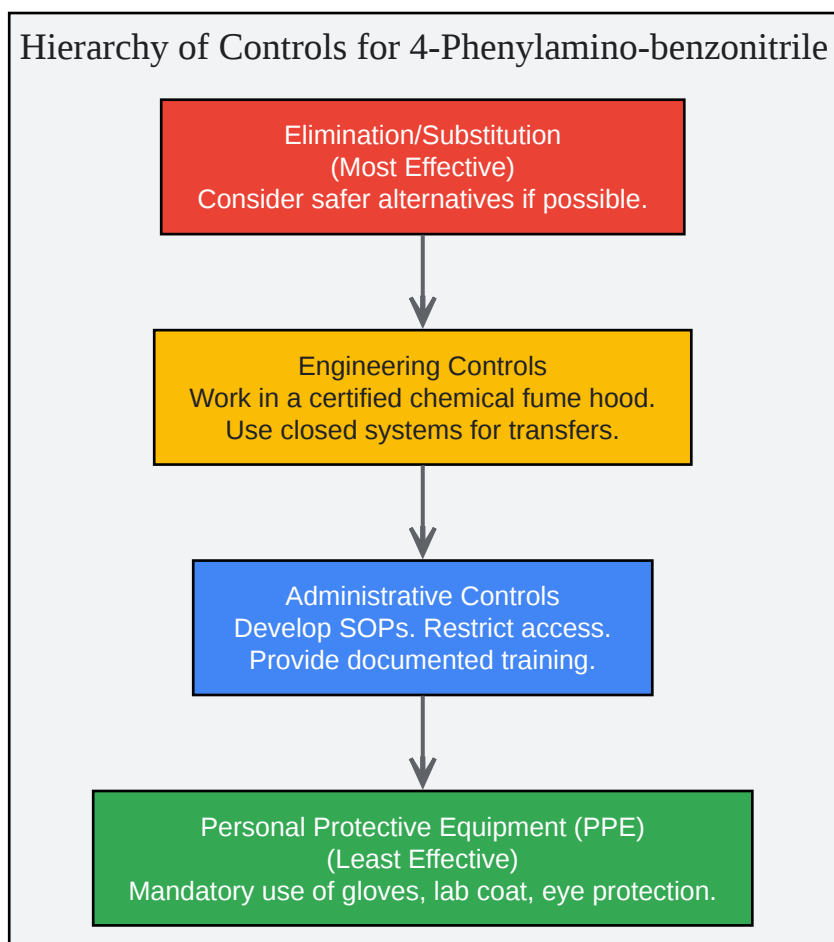
The toxicological data for **4-Phenylamino-benzonitrile** primarily points to acute effects. Chronic exposure data is limited, necessitating a cautious approach.

- **Acute Toxicity:** The compound is confirmed to be harmful if ingested or absorbed through the skin.[\[2\]](#) Symptoms of exposure to related benzonitrile compounds can include dizziness, headache, nausea, respiratory distress, convulsions, and coma in severe cases.[\[5\]](#)
- **Irritation and Sensitization:** Direct contact can cause significant skin and eye irritation.[\[2\]](#) Furthermore, it is classified as a skin sensitizer, meaning that initial exposure may prime the immune system, leading to a more severe allergic reaction upon subsequent contact.[\[2\]](#)

- **Genotoxicity:** While specific data for this compound is scarce, a study on the parent compound, benzonitrile, demonstrated aneugenic effects (interference with the mitotic spindle apparatus) in V79 cells at low concentrations.[6] This suggests that the potential for chromosomal damage should be a consideration for this class of compounds, warranting careful handling to minimize exposure.
- **Neurotoxicity:** There are no direct reports of neurotoxicity for **4-Phenylamino-benzonitrile**. However, a case report on a structurally related compound, 4-Methylsulfonyl-benzonitrile, detailed severe toxic encephalopathy and peripheral neuropathy following occupational exposure.[7] This highlights a potential risk for this class of chemicals and underscores the importance of preventing inhalation and dermal absorption.

## Exposure Controls and Personal Protection

A multi-layered approach, based on the hierarchy of controls, is essential for safely managing **4-Phenylamino-benzonitrile** in a research setting.



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Caption: The Hierarchy of Controls applied to handling **4-Phenylamino-benzonitrile**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber).	Prevents dermal absorption (Acute Tox. 4) and skin irritation/sensitization.[8] [9]
Eye/Face Protection	Safety glasses with side-shields or goggles. Use a face shield for splash hazards.	Protects against serious eye irritation from dust or splashes. [8][9]
Skin and Body Protection	Standard laboratory coat.	Prevents contamination of personal clothing.[9]

| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if ventilation is inadequate. | Mitigates risk of respiratory tract irritation.[9] |

## Safe Handling, Storage, and Disposal

### Handling:

- Always handle this compound within a certified chemical fume hood to control exposure to dust or vapors.[9]
- Avoid generating dust.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[8][10]
- Wash hands thoroughly after handling and before leaving the laboratory.[8][10]

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[8][10]
- Store locked up or in an area accessible only to qualified and authorized personnel.[8][9][10]
- Keep away from strong oxidizing agents and strong bases.[9]

Disposal:

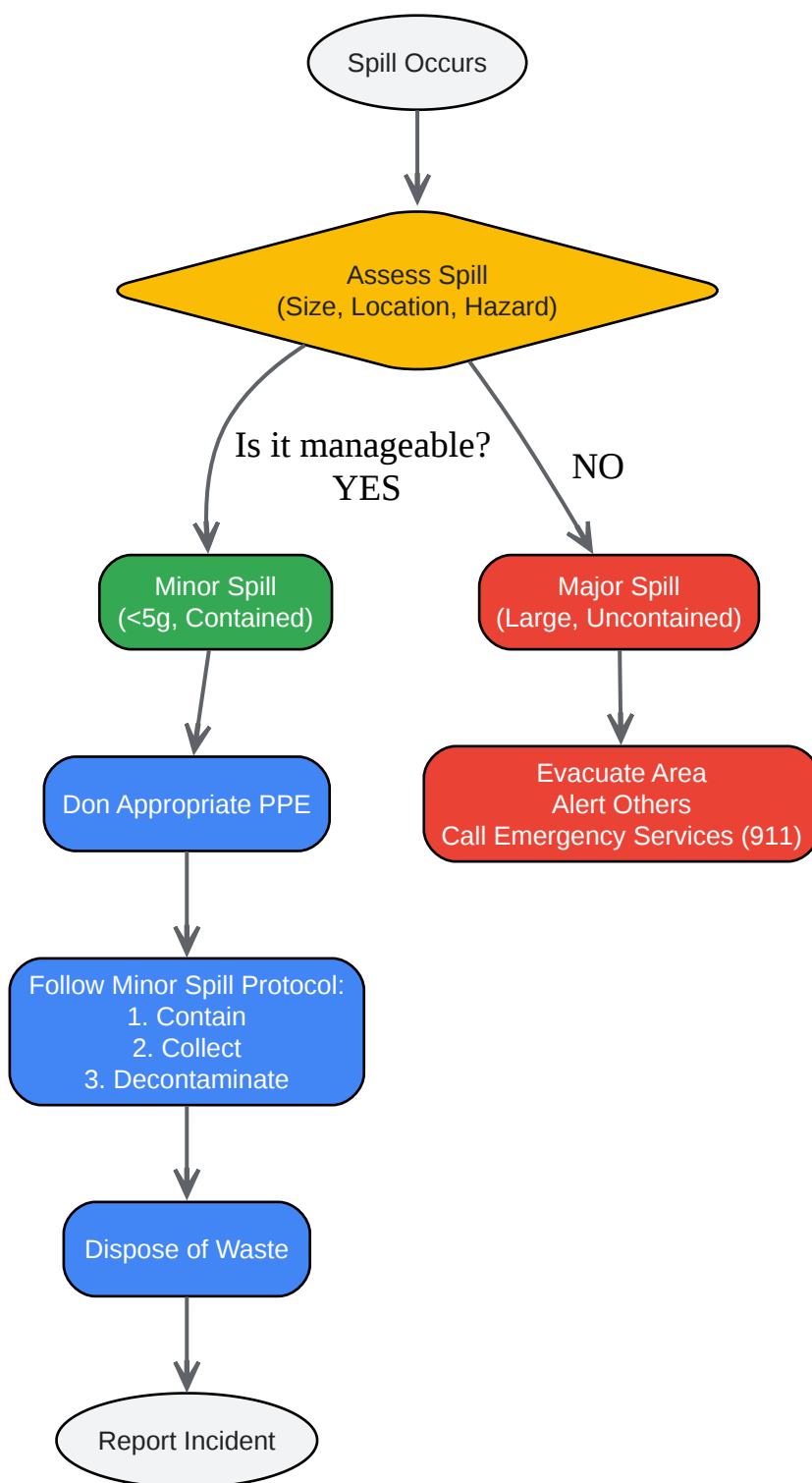
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]
- Do not allow the chemical to enter drains or sewer systems.[11]

## Emergency Procedures: A Self-Validating System

Rapid and correct response during an emergency is critical. All personnel must be trained on these protocols.

**Experimental Protocol: Minor Spill Response** This protocol is for small spills (<5g) of solid **4-Phenylamino-benzonitrile** inside a chemical fume hood.

- **Alert & Restrict:** Alert personnel in the immediate area. Restrict access to the spill zone.
- **Don PPE:** Ensure you are wearing the appropriate PPE as described in Table 3.
- **Contain & Absorb:** Gently cover the spill with a dry, inert absorbent material (e.g., vermiculite, dry sand). Do not use combustible materials like paper towels for the initial cleanup.
- **Collect:** Carefully sweep or scoop the absorbed material and spilled solid into a designated, labeled hazardous waste container. Avoid creating dust.
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by a wipe with soap and water.
- **Final Cleanup:** Place all contaminated materials (wipes, gloves) into the hazardous waste container.
- **Report:** Report the incident to the laboratory supervisor or safety officer.



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Caption: Decision workflow for responding to a chemical spill.

First Aid Measures: The following protocols must be initiated immediately following exposure.



- If Inhaled: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[5][9]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[8][10]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[8][11]
- Specific Hazards: Combustion may produce hazardous gases including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen cyanide.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

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